

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan reconstitution problems

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Physicochemical Properties & Handling

The table below summarizes the key properties of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** from the search results.

Property	Details
CAS Number	2414254-51-4 [1] [2] [3]
Synonyms	SHR-A1811 Drug-linker [2] [4]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [3]
Molecular Weight	1074.12 g/mol [1] [2] [3]
Appearance	Solid powder (white to light yellow / off-white to light yellow) [2] [5] [6]
Storage (Powder)	-20°C for 3 years (sealed, protected from moisture and light) [1] [2] [5]
Solubility (General)	Soluble in DMSO [2] [5] [6]

Solubility Data & Reconstitution Protocols

Based on the gathered information, here are the specific solubility details and suggested protocols for preparing stock solutions.

- **Stock Solution in DMSO:** The product information indicates that a **100 mg/mL (93.10 mM) stock solution** can be prepared in DMSO, though it may require ultrasonication to aid dissolution [2]. This stock can be aliquoted and stored at -80°C for 6 months or at -20°C for 1 month to avoid repeated freeze-thaw cycles [2] [5].
- **Further Dilution for Experiments:** For *in vivo* studies, the DMSO stock solution must be further diluted into a non-toxic vehicle. One commonly suggested formulation is:
 - **Injection Formulation 1:** DMSO : Tween 80 : Saline = 10 : 5 : 85 [5] [6].
 - This involves adding 100 μL of DMSO stock solution to 50 μL of Tween 80, then diluting with 850 μL of saline to achieve a final clear solution [5] [6].

FAQs and Troubleshooting Guide

Here are answers to common questions and problems you might encounter.

Q1: What should I do if the compound does not fully dissolve in DMSO?

- **Ultrasonicate:** Use a sonication bath for several minutes to help break up aggregates and dissolve the powder [2].
- **Warm Slightly:** Briefly warming the DMSO to $25\text{-}37^{\circ}\text{C}$ can enhance solubility, but avoid high temperatures that may degrade the compound.
- **Verify Purity and Age:** Check the product's Certificate of Analysis for purity and ensure it has been stored correctly. Over time or if exposed to moisture, compounds can degrade, leading to solubility issues.

Q2: How can I prevent precipitation when diluting the DMSO stock solution into aqueous buffers?

- **Use Co-solvents:** The protocols recommend using co-solvents like Tween 80 and PEG300 to create a stable emulsion when moving from DMSO to saline [5] [6].
- **Add Slowly with Mixing:** Dilute the DMSO stock slowly into the aqueous phase while vortexing or gently agitating to ensure gradual mixing.
- **Consider Final DMSO Concentration:** Keep the final concentration of DMSO in your biological assays as low as possible (typically below 1%) to maintain cell viability.

Q3: What is the best way to store this compound to ensure its stability?

- **Lyophilized Powder:** Store the pure, lyophilized powder at -20°C in a sealed container with a desiccant to protect it from moisture [2] [5].
- **Stock Solutions:** Aliquot stock solutions in DMSO and store them at -80°C for long-term use (up to 6 months). Avoid repeated freeze-thaw cycles by using single-use aliquots [2].

Q4: Where can I find more specific experimental protocols for this ADC linker? The provided information is general for handling. For specific experimental protocols related to its use in Antibody-Drug Conjugates (ADCs), it is best to:

- **Consult the Patent Literature:** The World Intellectual Property Organization (WO) patent WO2020063673 is cited as a reference for this compound and may contain detailed synthetic and conjugation methodologies [6].
- **Contact the Supplier:** Reach out to the technical support teams of commercial suppliers like MedChemExpress (MCE) or TargetMol for application-specific advice [1] [2].

Experimental Workflow for Reconstitution

The diagram below outlines the key steps for successfully reconstituting and handling **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

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References

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